

# Phenol Boosts Electrochemical Ammonia Synthesis: A Comparative Guide Based on Isotope-Labeling Studies

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## Compound of Interest

Compound Name: lithium;phenol

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A detailed comparison of phenol and other alternatives as proton shuttles in electrochemical ammonia synthesis, supported by isotope-labeling experimental data, reveals phenol's superior performance in enhancing Faradaic efficiency. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the quantitative data, experimental protocols, and reaction mechanisms.

In the quest for sustainable and efficient ammonia synthesis at ambient conditions, the lithium-mediated nitrogen reduction reaction (Li-NRR) has emerged as a promising alternative to the energy-intensive Haber-Bosch process. A key component in this system is the proton shuttle, which facilitates the transfer of protons to the nitrogen reduction intermediates. Recent studies, rigorously validated by  $^{15}\text{N}$  isotope-labeling, have identified phenol as a highly effective proton shuttle, significantly outperforming commonly used alternatives like ethanol.

## Performance Comparison: Phenol vs. Alternatives

Isotope-labeling studies are crucial for unequivocally demonstrating that the produced ammonia originates from the supplied nitrogen gas ( $^{15}\text{N}_2$ ) and not from contaminants. In a comparative study of various proton shuttles for Li-NRR, phenol demonstrated the highest Faradaic efficiency for ammonia synthesis. This enhanced efficiency is attributed to phenol's optimal properties as a proton shuttle. The results, confirmed by operando isotope-labeled mass spectrometry, are summarized below.

Proton Shuttle	Optimal Concentration (mM)	Maximum Faradaic Efficiency (%)	Isotope-Labeling Confirmation
Phenol	37	72 ± 3	Yes
Ethanol	50	< 72 (surpassed by phenol)	Yes
Other Alcohols	Not specified	< Phenol	Not specified
Acids	Not specified	Lower activity	Not specified

Table 1: Comparison of Faradaic efficiencies for ammonia synthesis using different proton shuttles. The data for phenol and the comparison with ethanol are from a 2024 study where the results were confirmed by operando isotope-labeled mass spectrometry[1].

## Experimental Protocols

To ensure the accuracy and reproducibility of ammonia synthesis experiments, a rigorous protocol involving  $^{15}\text{N}$  isotope labeling is essential. The following methodology is based on established best practices in the field.

### $^{15}\text{N}_2$ Isotope-Labeling Experiment for Electrochemical Ammonia Synthesis

#### 1. Preparation and Purification of $^{15}\text{N}_2$ Gas:

- Commercial  $^{15}\text{N}_2$  gas can contain nitrogen-containing impurities (e.g.,  $^{15}\text{NO}_x$ ,  $^{15}\text{NH}_3$ ). It is imperative to purify the gas before it enters the electrochemical cell.
- A common purification method involves passing the  $^{15}\text{N}_2$  gas through a heated copper catalyst to remove oxygen and a subsequent trap to remove any nitrogenous impurities.

#### 2. Electrochemical Cell Setup:

- A two-compartment electrochemical cell separated by a proton-exchange membrane is typically used.

- The working electrode (cathode) is where nitrogen reduction occurs.
- The counter electrode (anode) is where an oxidation reaction (e.g., hydrogen oxidation) takes place.
- The electrolyte consists of a non-aqueous solvent (e.g., tetrahydrofuran) containing a lithium salt (e.g., lithium perchlorate) and the proton shuttle (e.g., phenol).

### 3. Electrolysis:

- The purified  $^{15}\text{N}_2$  gas is continuously supplied to the cathode compartment.
- A constant current or potential is applied to drive the nitrogen reduction reaction.
- The experiment is run for a specific duration to allow for the accumulation of the product,  $^{15}\text{NH}_3$ .

### 4. Product Quantification and Isotopic Analysis:

- After electrolysis, the produced ammonia in the electrolyte is quantified.
- To confirm that the ammonia was synthesized from the supplied  $^{15}\text{N}_2$  gas, the isotopic composition of the ammonia must be determined.
- $^1\text{H}$  Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) spectroscopy is a reliable method for distinguishing between  $^{14}\text{NH}_4^+$  and  $^{15}\text{NH}_4^+$ . The  $^1\text{H}$  signal for  $^{15}\text{NH}_4^+$  appears as a doublet due to coupling with the spin- $\frac{1}{2}$   $^{15}\text{N}$  nucleus, while the signal for  $^{14}\text{NH}_4^+$  is a triplet due to coupling with the spin-1  $^{14}\text{N}$  nucleus.
- Mass spectrometry can also be used to detect the mass difference between  $^{14}\text{NH}_3$  and  $^{15}\text{NH}_3$ .

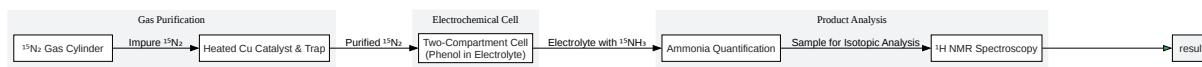
### 5. Control Experiments:

- Conduct the experiment with un-labeled  $^{14}\text{N}_2$  gas to establish a baseline for ammonia production under identical conditions.

- Run the experiment with an inert gas like Argon (Ar) to quantify any background ammonia contamination from the setup or electrolyte.
- Perform the experiment with  $^{15}\text{N}_2$  gas at open circuit potential (no applied current) to check for any non-electrochemical ammonia formation.

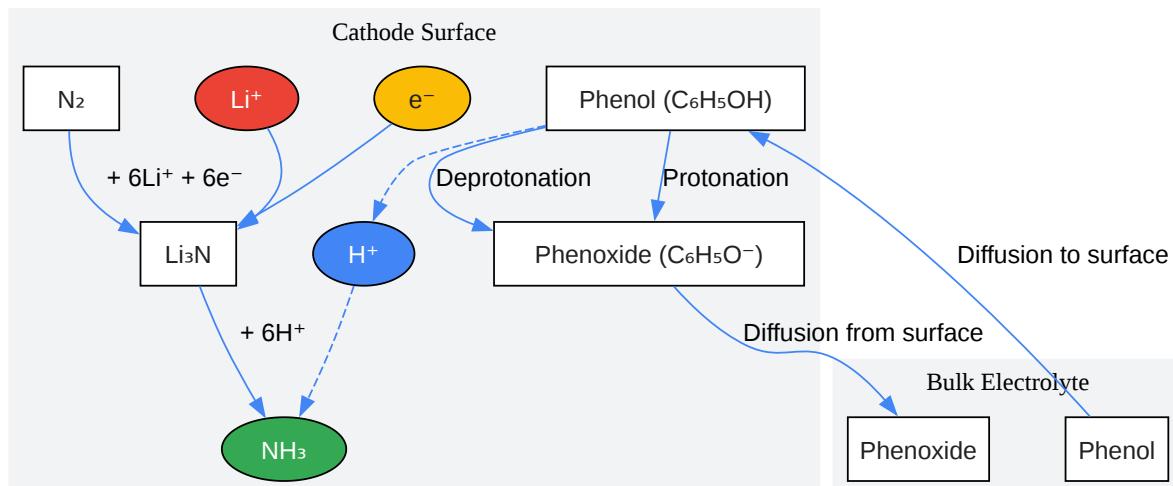
## Visualizing the Process and Pathways

To better understand the experimental setup and the proposed role of phenol, the following diagrams illustrate the workflow and reaction mechanism.



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Experimental workflow for  $^{15}\text{N}$  isotope-labeling studies.



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Proposed role of phenol as a proton shuttle in Li-NRR.

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## References

- 1. Phenol as proton shuttle and buffer for lithium-mediated ammonia electrosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
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